

An In-depth Technical Guide to Ciclesonide-d11: Chemical Structure, Properties, and Applications

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Compound of Interest

Compound Name: Ciclesonide-d11

Cat. No.: B12410966

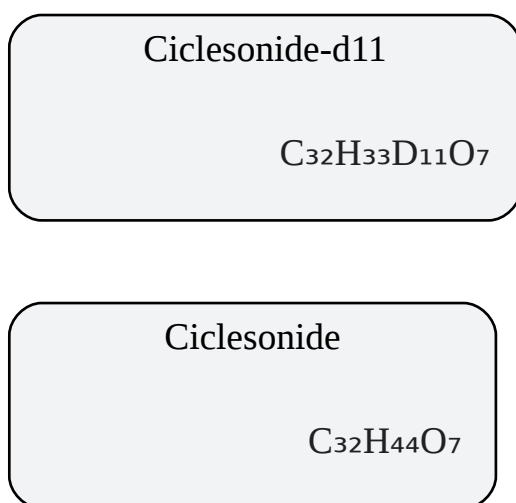
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This technical guide provides a comprehensive overview of **Ciclesonide-d11**, a deuterated analog of the synthetic corticosteroid Ciclesonide. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical structure, physicochemical properties, and its application in analytical methodologies. This document also elucidates the mechanism of action of its non-deuterated counterpart, Ciclesonide, to provide a complete context for its use.

Chemical Structure and Physicochemical Properties

Ciclesonide-d11 is a stable isotope-labeled form of Ciclesonide, where eleven hydrogen atoms on the cyclohexyl group have been replaced with deuterium. This isotopic labeling makes it an ideal internal standard for quantitative analysis of Ciclesonide in biological matrices by mass spectrometry.

Below is a comparison of the chemical structures and physicochemical properties of Ciclesonide and **Ciclesonide-d11**.



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Figure 1: Chemical Structures of Ciclesonide and **Ciclesonide-d11**

Table 1: Physicochemical Properties of Ciclesonide and Ciclesonide-d11

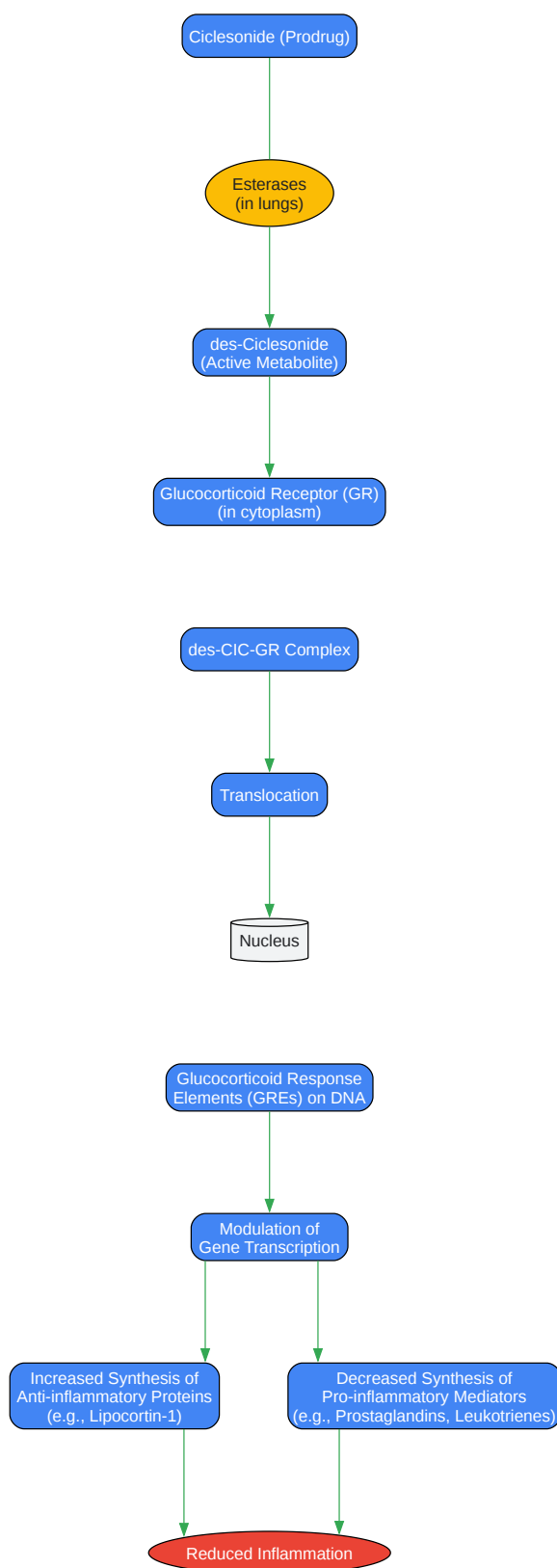
Property	Ciclesonide	Ciclesonide-d11
Molecular Formula	$C_{32}H_{44}O_7$ [1]	$C_{32}H_{33}D_{11}O_7$ [2]
Molecular Weight	540.69 g/mol [3]	551.77 g/mol [2]
CAS Number	126544-47-6	Not Available
Appearance	White to off-white solid	White to off-white solid[4]
Solubility	Insoluble in water; Soluble in DMSO (100 mg/mL)	Soluble in DMSO
Parent Drug	Not Applicable	Ciclesonide

Mechanism of Action: The Glucocorticoid Signaling Pathway

Ciclesonide is a prodrug that is inactive in its initial form. Upon administration, typically via inhalation, it is converted by esterases in the lungs to its pharmacologically active metabolite,

desisobutyl-ciclesonide (des-CIC). Des-CIC has a significantly higher affinity for glucocorticoid receptors (GR) than the parent compound.

The binding of des-CIC to the cytoplasmic GR triggers a cascade of events that ultimately leads to the modulation of gene expression, resulting in anti-inflammatory effects.



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Figure 2: Ciclesonide's Glucocorticoid Receptor Signaling Pathway

The activated des-CIC-GR complex translocates to the nucleus where it binds to Glucocorticoid Response Elements (GREs) in the promoter regions of target genes. This interaction leads to the increased transcription of anti-inflammatory genes, such as lipocortin-1, which inhibits phospholipase A2, a key enzyme in the synthesis of inflammatory mediators like prostaglandins and leukotrienes. Concurrently, it suppresses the expression of pro-inflammatory genes.

Experimental Protocols

Synthesis of Ciclesonide-d11

A detailed, publicly available experimental protocol for the synthesis of **Ciclesonide-d11** is not readily found. However, based on the known synthesis of Ciclesonide, a plausible synthetic route would involve the use of a deuterated starting material. The synthesis of Ciclesonide typically involves the reaction of 16 α -hydroxyprednisolone with cyclohexanecarboxaldehyde and isobutyric anhydride. To produce **Ciclesonide-d11**, deuterated cyclohexanecarboxaldehyde (cyclohexane-d11-carboxaldehyde) would be used in place of its non-deuterated counterpart.

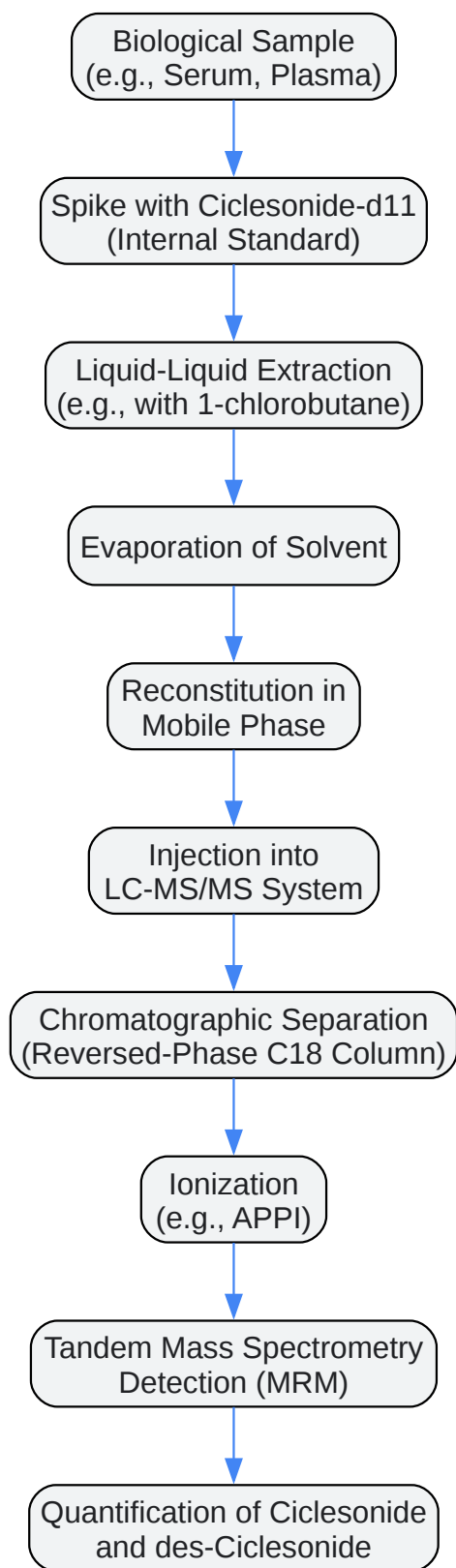
A general synthetic scheme is as follows:

- **Preparation of Deuterated Precursor:** Synthesis of cyclohexane-d11-carboxaldehyde. This can be achieved through methods such as the reduction of deuterated cyclohexanecarboxylic acid.
- **Acetal Formation and Esterification:** Reaction of 16 α -hydroxyprednisolone with cyclohexane-d11-carboxaldehyde in the presence of an acid catalyst to form the cyclic acetal, followed by esterification with isobutyric anhydride to yield **Ciclesonide-d11**.
- **Purification:** The final product would be purified using techniques such as column chromatography and recrystallization to achieve the desired purity.

Quantitative Analysis by LC-MS/MS

Ciclesonide-d11 is primarily used as an internal standard for the quantification of Ciclesonide and its active metabolite, des-ciclesonide, in biological samples using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Experimental Workflow:



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